

furfuryl acrylate safety data sheet

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Compound of Interest

Compound Name: Furfuryl acrylate

Cat. No.: B080507

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An In-depth Technical Guide to the **Furfuryl Acrylate** Safety Data Sheet

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data associated with **furfuryl acrylate**. The information is compiled from various safety data sheets and toxicological resources to assist researchers, scientists, and professionals in drug development in understanding the hazards and safe handling procedures for this chemical.

Chemical Identification

Furfuryl acrylate is identified by the following chemical and regulatory identifiers.

Identifier	Value
Chemical Name	furan-2-ylmethyl prop-2-enoate
Synonyms	Furfuryl acrylate, 2-Propenoic acid, 2-furanylmethyl ester
CAS Number	10525-17-4[1]
Molecular Formula	C8H8O3[2]
Molecular Weight	152.15 g/mol [2]
EC Number	234-078-4[2]

Hazard Identification and Classification

Furfuryl acrylate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification^[1]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Label Elements^[1]

Element	Description
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. ^[1] H319: Causes serious eye irritation. ^[1] H335: May cause respiratory irritation. ^[1]
Precautionary Statements	Prevention: P261, P280Response: P312, P321Storage: P403+P233Disposal: P501

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **furfuryl acrylate**.

Property	Value
Physical State	Liquid[1]
Color	Not determined[1]
Odor	Characteristic[1]
Boiling Point	197°C at 760 mmHg[2]
Flash Point	73°C[1][2]
Density	1.113 g/cm ³ [2]
Vapor Pressure	0.387 mmHg at 25°C[2]
Melting Point/Freezing Point	Not determined[1]
Auto-ignition Temperature	Not determined[1]
Flammability Limits	Not determined[1]
Solubility	Not determined[1]

Toxicological Information

While specific acute toxicity data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) for **furfuryl acrylate** are not readily available in the reviewed literature, it is stated that the substance shall not be classified as acutely toxic.[1] For a related compound, tetrahydrofurfuryl acrylate, the oral LD50 in rats is reported as 928 mg/kg of body weight.[3]

Furfuryl acrylate is not classified as a respiratory or skin sensitizer, germ cell mutagen, carcinogen, or reproductive toxicant.[1] The primary toxicological concerns are irritation to the skin, eyes, and respiratory system.[1]

Experimental Protocols

The hazard classifications for skin and eye irritation are typically determined through standardized experimental protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test guideline provides a method for assessing the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to the skin of an experimental animal, typically a rabbit. The degree of irritation is observed and scored at specified intervals.
- Methodology:
 - Animal Selection: Healthy, young adult albino rabbits are used for the test.[\[4\]](#)
 - Test Substance Application: An 0.5 mL aliquot of the liquid test substance is applied to a small area of clipped skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.[\[5\]](#)
 - Exposure Duration: The exposure period is typically 4 hours.[\[5\]](#)
 - Observation: After the exposure period, the dressing is removed, and the skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal.[\[6\]](#)
 - Scoring: The reactions are scored on a scale of 0 to 4 for both erythema and edema.[\[6\]](#)

Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

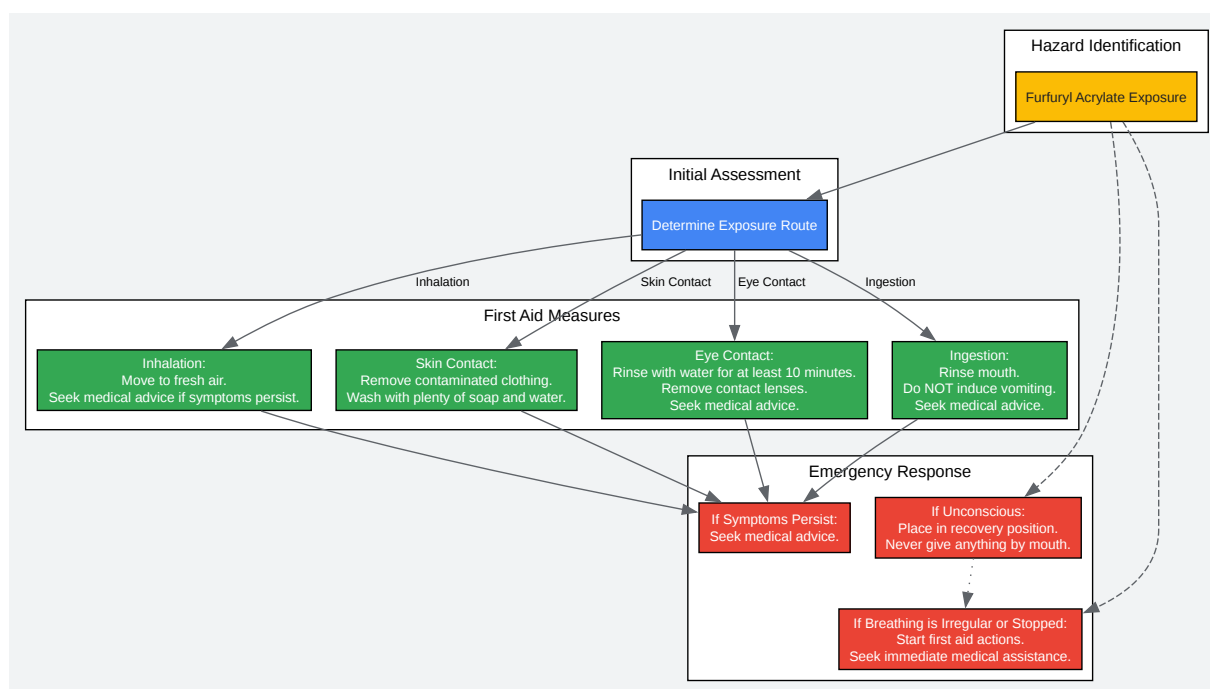
This guideline is used to assess the potential of a substance to cause eye irritation or damage.

- Principle: A single dose of the test substance is applied to one eye of an experimental animal, with the untreated eye serving as a control. The effects on the cornea, iris, and conjunctiva are observed and scored.
- Methodology:

- Animal Selection: Healthy, adult albino rabbits with no pre-existing eye defects are used.
[7]
- Test Substance Application: A 0.1 mL volume of the liquid test substance is instilled into the conjunctival sac of one eye. The eyelids are then held together for about one second.
[7]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[7]
- Scoring: The cornea (opacity), iris, and conjunctiva (redness and swelling) are scored according to a standardized system.[7]

Hazard Response and First Aid Workflow

The following diagram illustrates the logical workflow for responding to a **furfuryl acrylate** exposure event, from initial hazard identification to first aid and emergency measures.



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Caption: Hazard and First Aid Workflow for **Furfuryl Acrylate** Exposure.

Safe Handling and Storage

Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)
- Use only in well-ventilated areas.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in work areas.[\[1\]](#)

Storage:

- Store in a well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)

Exposure Controls and Personal Protection

Engineering Controls:

- Use local and general ventilation to maintain airborne concentrations below exposure limits.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection: Wear suitable chemical-resistant gloves (tested according to EN 374).[\[1\]](#)
- Respiratory Protection: If ventilation is inadequate, wear a suitable respirator.[\[1\]](#)

Stability and Reactivity

- Reactivity: No known hazardous reactions.[1]
- Chemical Stability: The substance is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.
- Conditions to Avoid: There are no specific conditions known to be avoided.[1]
- Incompatible Materials: Information not available.
- Hazardous Decomposition Products: Reasonably anticipated hazardous decomposition products as a result of use, storage, spill, and heating are not known.[1]

Disposal Considerations

Dispose of contents and container to an industrial combustion plant in accordance with local, regional, national, and international regulations.[1] Do not allow to enter drains or watercourses.

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